

Application Notes & Protocols: Formulation of Emulsions with Suberic Acid Triethanolamine Salt

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Compound of Interest

Compound Name: *Einecs 285-128-7*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to formulating oil-in-water (o/w) emulsions utilizing an emulsifying system based on the in-situ formation of suberic acid triethanolamine salt. While the combination of stearic acid and triethanolamine is a well-established emulsifying system, the use of suberic acid, a dicarboxylic acid, presents a novel approach for creating stable emulsions with potential applications in drug delivery and topical formulations.[1][2] Suberic acid has been identified as a key component in the development of advanced drug delivery systems, particularly in the synthesis of reduction-sensitive micelles for targeted drug release.[3] This suggests its derivatives, such as the triethanolamine salt, may offer unique properties to emulsion formulations.

Principle of Emulsification

The emulsifying agent, suberic acid triethanolamine salt, is formed in situ through the neutralization reaction between suberic acid and triethanolamine (TEA). Suberic acid, a dicarboxylic acid, resides in the oil phase, while triethanolamine, a weak base, is dissolved in the aqueous phase.[1][2] Upon mixing and heating, the acid-base reaction occurs at the oil-water interface, forming the salt which acts as a surfactant to stabilize the dispersed oil droplets within the continuous aqueous phase.[4] The concentration of both suberic acid and triethanolamine will significantly impact the physical and chemical properties of the resulting emulsion, including pH, viscosity, and droplet size.[1][2]

Potential Applications

Emulsions formulated with suberic acid triethanolamine salt are anticipated to be valuable in the following areas:

- **Topical Drug Delivery:** The resulting oil-in-water emulsions can serve as vehicles for the topical delivery of lipophilic active pharmaceutical ingredients (APIs). The emulsion structure can enhance the penetration of APIs through the stratum corneum.
- **Cosmetic Formulations:** Similar to stearic acid-based creams, these emulsions can be formulated into various cosmetic products such as lotions and creams, offering moisturizing and emollient properties.[\[1\]](#)
- **Smart Drug Delivery Systems:** Given the role of suberic acid in creating responsive drug carriers, emulsions incorporating its salt may exhibit environmental sensitivity (e.g., pH-responsive), allowing for controlled drug release at a specific target site.[\[3\]](#)

Experimental Protocols

The following protocols provide a starting point for the formulation and characterization of o/w emulsions stabilized by suberic acid triethanolamine salt.

3.1. Materials and Equipment

- **Oil Phase:**
 - Suberic Acid (CAS 505-48-6)[\[3\]](#)
 - Lipophilic active ingredient (if applicable)
 - Co-emulsifier/thickener (e.g., Cetearyl alcohol, Stearic acid)
 - Oil (e.g., Mineral oil, Coconut oil, Isopropyl myristate)[\[1\]](#)[\[5\]](#)
- **Aqueous Phase:**
 - Triethanolamine (TEA)

- Purified Water
- Humectant (e.g., Glycerin)[[1](#)]
- Hydrophilic active ingredient (if applicable)
- Equipment:
 - Beakers
 - Heating magnetic stirrer or water bath
 - Homogenizer (e.g., high-shear mixer, sonicator)[[6](#)]
 - pH meter
 - Viscometer
 - Microscope with a calibrated eyepiece or particle size analyzer

3.2. Formulation Protocol: Oil-in-Water (o/w) Emulsion

This protocol is based on the "nascent soap" or in situ soap formation method.

- Preparation of the Oil Phase:
 - In a beaker, combine suberic acid, the chosen oil, and any other oil-soluble components (e.g., cetearyl alcohol).
 - Heat the mixture to 70-75°C with continuous stirring until all components have melted and are uniformly mixed.
- Preparation of the Aqueous Phase:
 - In a separate beaker, dissolve triethanolamine and any other water-soluble ingredients (e.g., glycerin) in purified water.
 - Heat the aqueous phase to 70-75°C.

- Emulsification:
 - Slowly add the aqueous phase to the oil phase while stirring continuously with a standard propeller mixer.
 - Once all the aqueous phase has been added, increase the mixing speed and homogenize the mixture using a high-shear mixer for 5-10 minutes to reduce the droplet size.[6][7]
- Cooling and Finalization:
 - Allow the emulsion to cool down to room temperature with gentle, continuous stirring.
 - During the cooling phase (typically below 40°C), heat-sensitive ingredients such as preservatives or fragrances can be added.
 - Continue stirring until the emulsion is uniform and has reached room temperature.

3.3. Characterization of the Emulsion

- pH Measurement: Determine the pH of the final emulsion using a calibrated pH meter. The pH is expected to be in the neutral to slightly alkaline range due to the presence of triethanolamine.[1]
- Viscosity Measurement: Measure the viscosity of the emulsion using a viscometer at a controlled temperature.
- Droplet Size Analysis: Observe the emulsion under a microscope to assess the droplet size and uniformity. For quantitative analysis, a particle size analyzer can be used. Smaller and more uniform droplet sizes generally lead to more stable emulsions.[7]
- Stability Testing:
 - Centrifugation Test: Centrifuge the emulsion at a specified speed and time to accelerate phase separation.
 - Freeze-Thaw Cycling: Subject the emulsion to alternating high and low temperatures to assess its stability under temperature stress.

- Long-Term Stability: Store the emulsion at different temperatures (e.g., room temperature, 40°C) and observe for any signs of phase separation, creaming, or coalescence over several weeks or months.[8]

Data Presentation: Example Formulations

The following tables provide example formulations with varying concentrations of suberic acid and triethanolamine to investigate their effect on emulsion properties. The expected outcomes are based on analogous stearic acid/TEA systems.[1][2]

Table 1: Investigating the Effect of Suberic Acid Concentration

Formulation ID	Suberic Acid (% w/w)	Triethanolamine (% w/w)	Oil Phase (% w/w)	Aqueous Phase (% w/w)	Expected Viscosity	Expected Droplet Size
F1	2.0	1.0	20.0	77.0	Low	Large
F2	4.0	1.0	20.0	75.0	Medium	Medium

| F3 | 6.0 | 1.0 | 20.0 | 73.0 | High | Small |

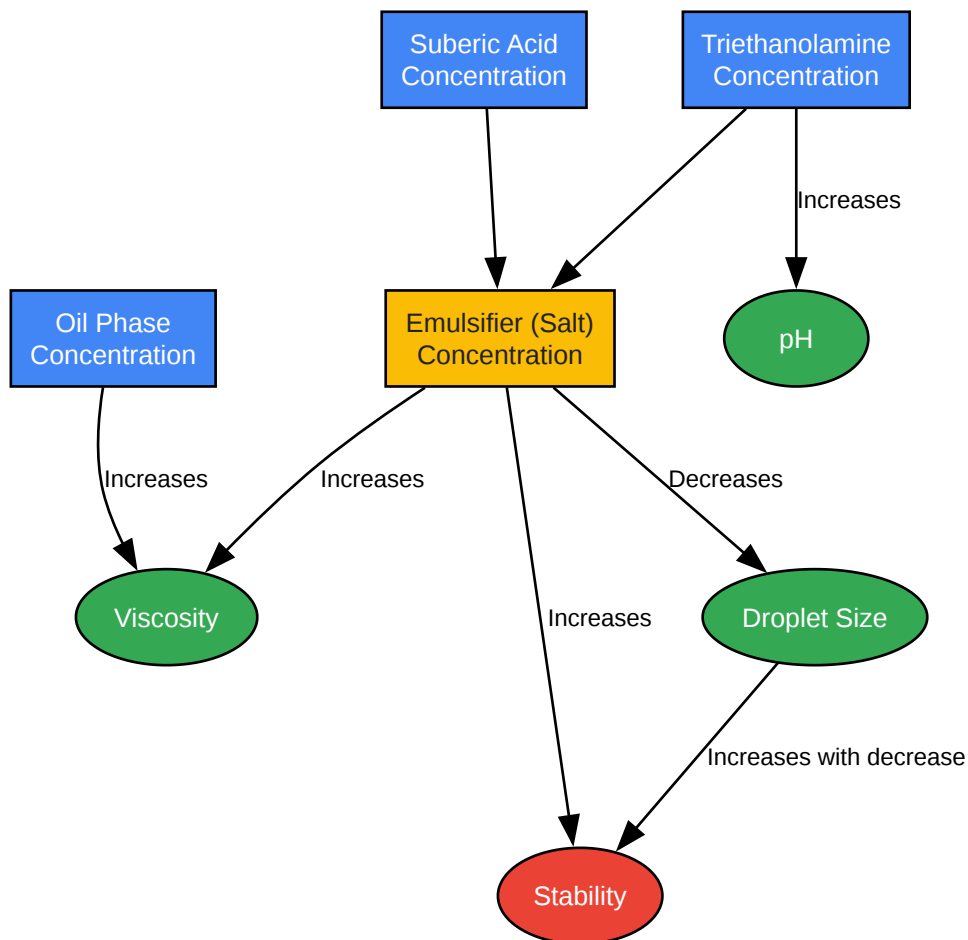
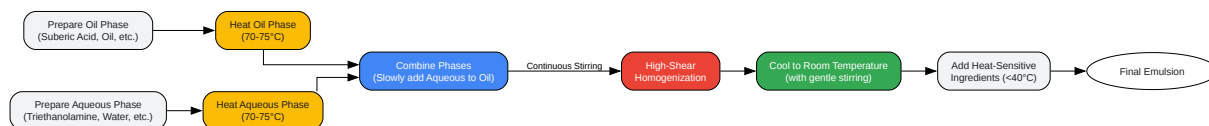
Table 2: Investigating the Effect of Triethanolamine Concentration

Formulation ID	Suberic Acid (% w/w)	Triethanolamine (% w/w)	Oil Phase (% w/w)	Aqueous Phase (% w/w)	Expected pH	Expected Viscosity
F4	4.0	0.5	20.0	75.5	~7.0	Low
F5	4.0	1.0	20.0	75.0	~7.5	Medium

| F6 | 4.0 | 1.5 | 20.0 | 74.5 | ~8.0 | High |

Visualizations

Experimental Workflow for Emulsion Formulation



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